

A Technical Guide to the Molecular Weight of (2R,3S)-boc-3-Phenylisoserine

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Compound of Interest

Compound Name: (2R,3S)-boc-3-Phenylisoserine

Cat. No.: B558829

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the molecular weight of **(2R,3S)-boc-3-Phenylisoserine**, a critical parameter for professionals engaged in peptide synthesis, medicinal chemistry, and pharmaceutical development. Accurate molecular weight is fundamental for stoichiometric calculations in synthesis, quantitative analysis, and structural elucidation.

(2R,3S)-boc-3-Phenylisoserine, also known as (2R,3S)-3-[(tert-butoxycarbonyl)amino]-2-hydroxy-3-phenylpropanoic acid, is a protected amino acid derivative.^[1] Its defined stereochemistry and the presence of the tert-butyloxycarbonyl (Boc) protecting group make it a valuable building block in the synthesis of complex bioactive molecules, including peptide-based therapeutics.^{[1][2][3]}

Molecular Weight Determination

The molecular weight of a compound is determined from its chemical formula, which enumerates the number of atoms of each element present in one molecule.

1.1. Chemical Formula

The established chemical formula for **(2R,3S)-boc-3-Phenylisoserine** is C₁₄H₁₉NO₅.^{[2][3][4][5]}

This formula indicates that each molecule is composed of 14 carbon atoms, 19 hydrogen atoms, 1 nitrogen atom, and 5 oxygen atoms.

1.2. Calculation Protocol

The average molecular weight is calculated by summing the atomic weights of all constituent atoms. The protocol is as follows:

- **Identify Constituent Elements:** From the molecular formula ($C_{14}H_{19}NO_5$), the elements are Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O).
- **Determine Atom Count:** Count the number of atoms for each element.
- **Assign Standard Atomic Weights:** Utilize the standard atomic weight for each element, which represents the weighted average of the masses of its naturally occurring isotopes.
- **Calculate Total Mass Contribution:** For each element, multiply its atom count by its standard atomic weight.
- **Summation:** Sum the total mass contributions of all elements to obtain the final average molecular weight of the compound.

1.3. Data Summary

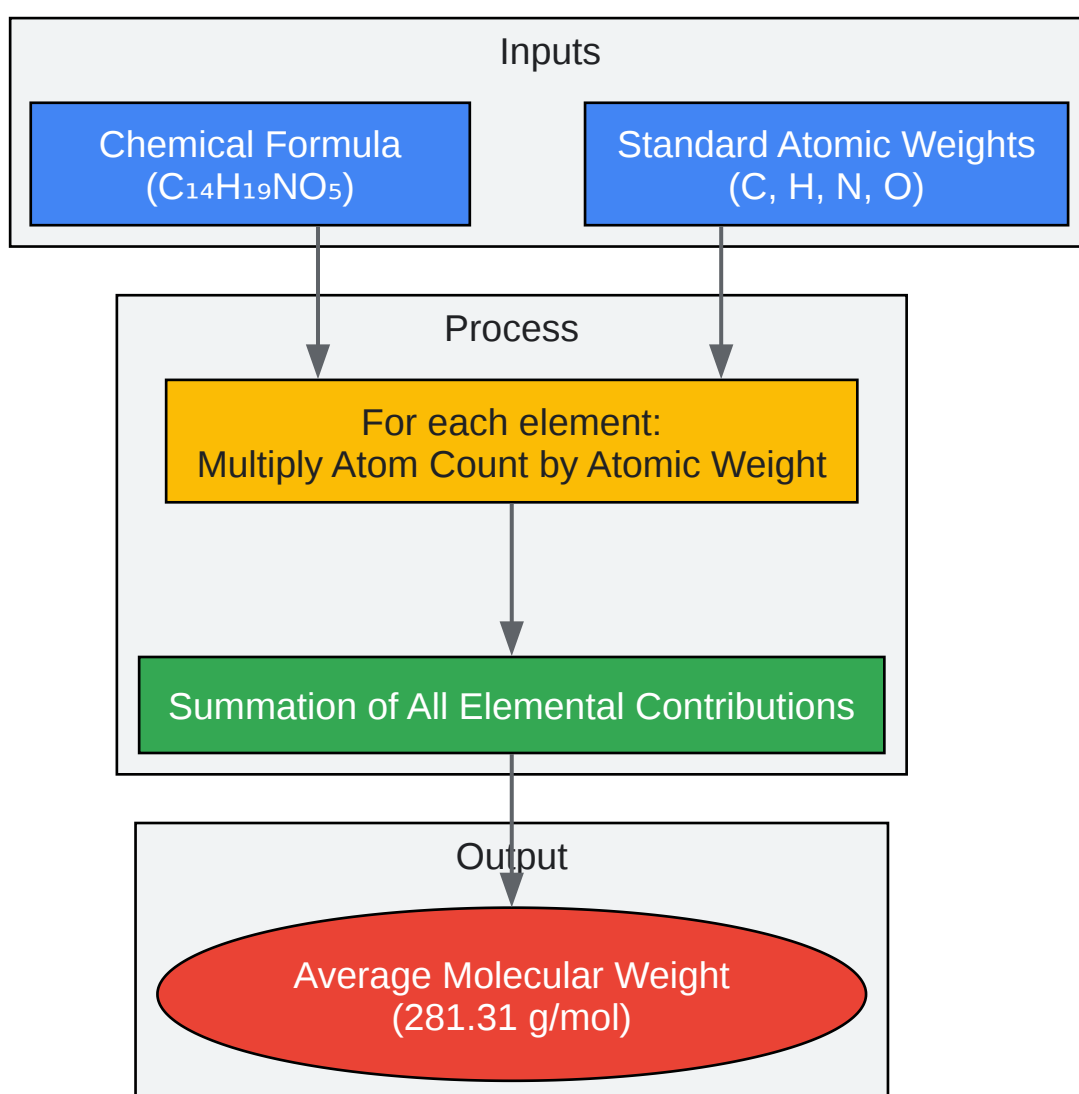
The following table summarizes the calculation of the average molecular weight for **(2R,3S)-boc-3-Phenylisoserine**.

Element	Atomic Symbol	Atom Count	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	14	12.011	168.154
Hydrogen	H	19	1.008	19.152
Nitrogen	N	1	14.007	14.007
Oxygen	O	5	15.999	79.995
Total			281.308	

Based on this protocol, the calculated average molecular weight is 281.31 g/mol .^{[2][3]} This value is consistent with figures published in chemical catalogs and databases.^{[4][5]} For high-resolution mass spectrometry applications, the monoisotopic mass, which is calculated using the mass of the most abundant isotope for each element, is 281.12632271 Da.^[4]

Visualization of Calculation Workflow

The logical flow for determining the molecular weight from the chemical formula is illustrated in the following diagram.



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Workflow for the calculation of molecular weight.

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